

Physical and chemical properties of (-)-Corey lactone diol

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Compound of Interest

Compound Name: (-)-Corey lactone diol

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An In-Depth Technical Guide to the Physical and Chemical Properties of **(-)-Corey Lactone Diol**

Introduction

(-)-Corey lactone diol, systematically named (3aR,4S,5R,6aS)-Hexahydro-5-hydroxy-4-(hydroxymethyl)-2H-cyclopenta[b]furan-2-one, is a pivotal chiral building block in synthetic organic chemistry.[1][2][3] Its significance stems from its role as a key intermediate in the total synthesis of prostaglandins and their analogues, a class of lipid compounds with diverse and potent physiological effects.[4][5][6] This guide provides a comprehensive overview of its physical and chemical properties, spectral data, and its application in synthesis, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

(-)-Corey lactone diol is a white to off-white crystalline solid at room temperature.[2][3][7][8] It is a stable compound that can be stored at room temperature for at least two years.[4][9] The molecule possesses a gamma-lactone ring fused to a cyclopentane core, with two hydroxyl groups conferring its diol character.[10] This structure provides a rigid framework with well-defined stereochemistry, which is crucial for its application in asymmetric synthesis.[8]

General Properties

The fundamental physical and chemical properties of **(-)-Corey lactone diol** are summarized in the table below. These values are critical for its handling, characterization, and use in chemical reactions.

Property	Value	Reference
CAS Number	32233-40-2	[1][7]
Molecular Formula	C ₈ H ₁₂ O ₄	[1][7]
Molecular Weight	172.18 g/mol	[1][7]
Appearance	White to off-white crystalline powder or crystals	[3][7][8]
Melting Point	114-119 °C	[3][7][8][11]
Boiling Point	~262 °C (rough estimate)	[7][11]
Density	~1.21 g/cm ³ (rough estimate)	[7][11]
Optical Rotation [α] ²⁰ /D	-41° to -44° (c=1 to 1.4 in Methanol)	[3][11][12]
Storage Temperature	Room Temperature, sealed in dry conditions	[3][9][11]

Solubility

The solubility of **(-)-Corey lactone diol** is a key consideration for its use in various reaction and purification protocols. It is generally soluble in polar organic solvents.[1][2]

Solvent	Solubility	Reference
Ethanol	~10 mg/mL	[9]
DMSO	~30 mg/mL	[9]
Dimethylformamide (DMF)	~50 mg/mL	[9]
Methanol	Slightly soluble	[11][12]
PBS (pH 7.2)	~10 mg/mL	[9]

A stock solution can be prepared by dissolving the compound in an organic solvent purged with an inert gas.[9] For biological experiments, further dilutions into aqueous buffers are recommended, ensuring the residual organic solvent is insignificant.[9] It is not recommended to store aqueous solutions for more than one day.[9]

Spectral Data

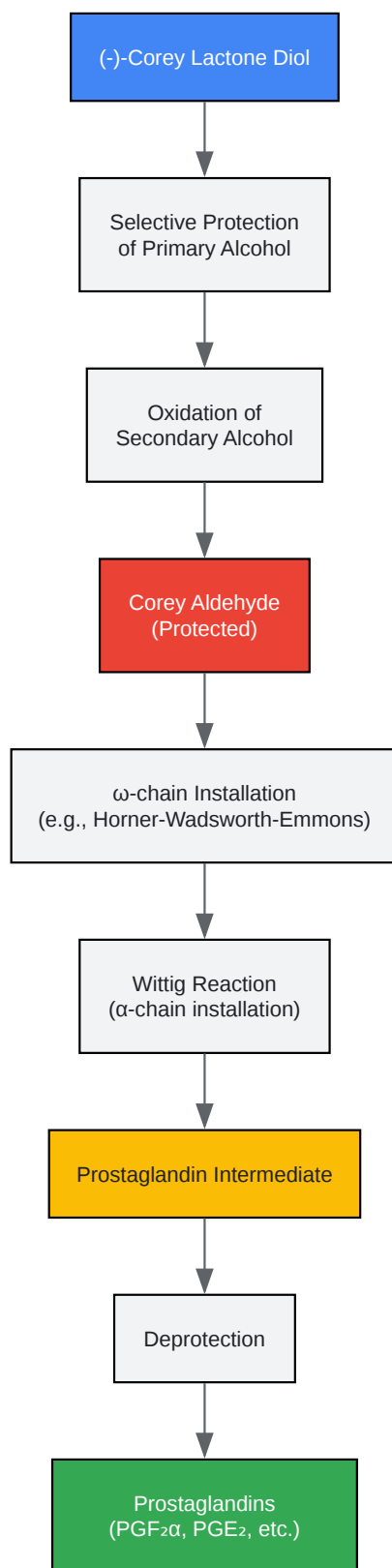
Spectroscopic data is essential for the identification and characterization of **(-)-Corey lactone diol**. The following table summarizes the key spectral information.

Spectroscopy	Data	Reference
¹ H NMR (400 MHz, Chloroform-d)	δ 4.93 (td, J=6.8, 2.8Hz, 1H), 4.19 (q, J=6.4Hz, 1H), 3.75 (dd, J=10.8, 5.6Hz, 1H), 3.63 (dd, J=10.8, 7.2Hz, 1H), 2.81 (dd, J=18.0, 9.9Hz, 1H), 2.68– 2.56 (m, 1H), 2.53 (dd, J=18.0, 2.4Hz, 1H), 2.43 (dt, J=14.8, 6.4Hz, 1H), 2.10–1.94 (m, 2H)	[13]
¹³ C NMR (100 MHz, DMSO-d ₆)	δ 177.36, 83.85, 72.81, 61.19, 56.10, 40.26, 39.37, 35.47	[13]
Topological Polar Surface Area (TPSA)	66.76 Å ²	[14]

Reactivity and Applications

(-)-Corey lactone diol is a versatile intermediate primarily used in the synthesis of prostaglandins and their analogues.[4][5] Its two hydroxyl groups at C-11 and C-13 (prostaglandin numbering) allow for various chemical modifications, particularly for the introduction of the ω-chain of the prostaglandin structure.[4][9] The lactone functionality can be reduced to a lactol, which is then typically subjected to a Wittig reaction to install the α-chain.

The following diagram illustrates the central role of **(-)-Corey lactone diol** as a precursor to Corey aldehyde, a key intermediate in the synthesis of various prostaglandins.



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Caption: Synthetic pathway from **(-)-Corey lactone diol** to prostaglandins.

Experimental Protocols

Synthesis of (-)-Corey Lactone Diol

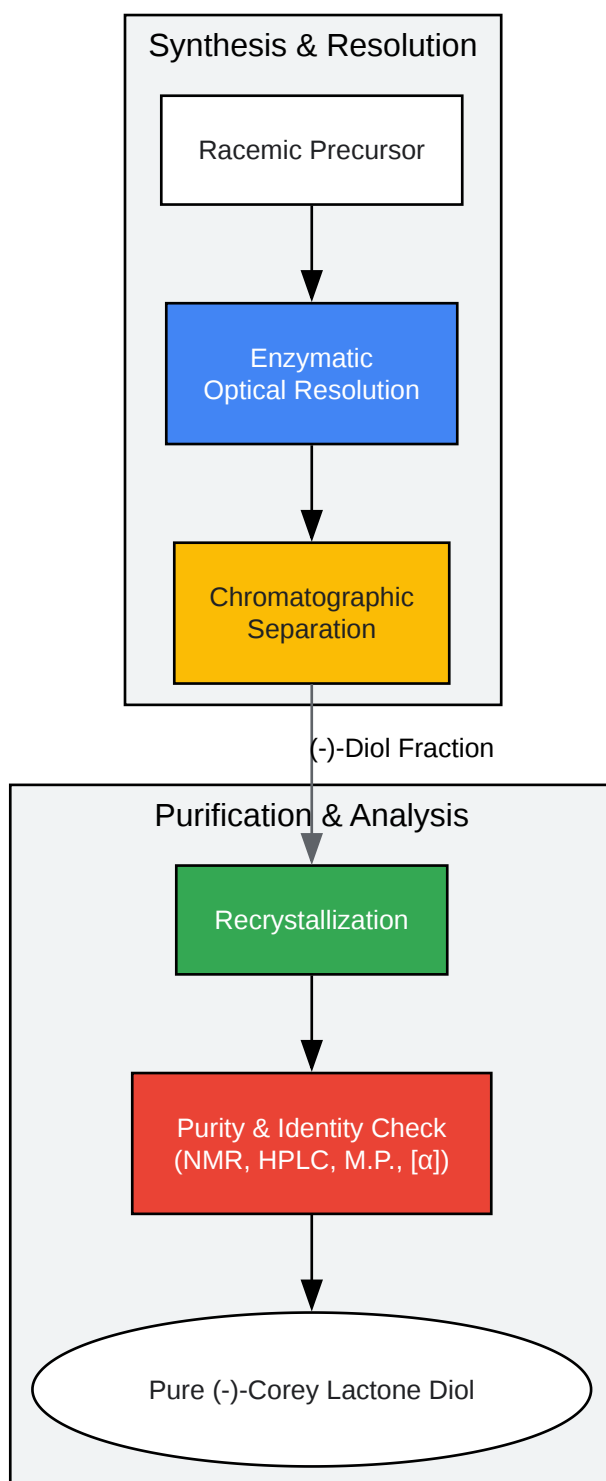
A common synthetic route to **(-)-Corey lactone diol** involves a multi-step process starting from dicyclopentadiene.^[15] The following is a representative protocol for one of the key resolution and hydrolysis steps.

Optical Resolution and Hydrolysis to (-)-Corey Lactone Diol

This protocol describes the enzymatic acylation for optical resolution, followed by hydrolysis to yield the desired enantiomerically pure diol.

- Enzymatic Acylation:
 - To a solution of (±)-Corey lactone diol (1 equivalent) in an appropriate organic solvent (e.g., dichloromethane), add an acylating agent such as vinyl acetate (1.1 equivalents).^[16]
 - Add a lipase enzyme (e.g., Lipase AK) to the mixture at room temperature.^[16]
 - Stir the reaction and monitor its progress by TLC or HPLC. The enzyme will selectively acylate one enantiomer.
 - Upon completion (typically when ~50% conversion is reached), quench the reaction and separate the acylated ester from the unreacted diol using column chromatography.
- Hydrolysis of the Resolved Ester (if the other enantiomer is desired) or Purification of the Diol:
 - The unreacted **(-)-Corey lactone diol** is purified by recrystallization from a suitable solvent system (e.g., chloroform or methanol/n-pentane) to yield the product as a white solid.^{[13][15]}
 - If the acylated (+)-enantiomer was isolated, it can be hydrolyzed back to the diol using standard basic or acidic conditions if needed.

The general workflow for synthesis and purification is illustrated below.



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Caption: General workflow for the synthesis and purification of **(-)-Corey lactone diol**.

Conclusion

(-)-Corey lactone diol is a cornerstone chiral intermediate in the synthesis of prostaglandins and other complex bioactive molecules. Its well-defined stereochemistry, stability, and versatile reactivity make it an invaluable tool for synthetic chemists. This guide has provided a detailed overview of its physical and chemical properties, solubility, and spectral characteristics, along with insights into its synthetic applications and relevant experimental workflows. A thorough understanding of these properties is essential for its effective utilization in research and development.

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